

Proper Disposal Procedures for 2-Chloro-4'-fluoropropiophenone

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Compound of Interest

Compound Name: 2-Chloro-4'-fluoropropiophenone

Cat. No.: B134241

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The following guide provides essential safety and logistical information for the proper disposal of **2-Chloro-4'-fluoropropiophenone**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are wearing appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.^{[1][2][3]} Handle the chemical waste in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.^{[1][2][4]}

Step-by-Step Disposal Protocol

- Waste Identification and Classification:
 - Treat all **2-Chloro-4'-fluoropropiophenone** and materials contaminated with it as hazardous waste.^[5]
 - As a chlorinated and fluorinated organic compound, it must be classified as halogenated organic waste.^[6] This classification is crucial for proper segregation.
- Waste Segregation:
 - Crucially, do not mix halogenated organic waste with non-halogenated organic waste.^{[6][7]}

- Collect **2-Chloro-4'-fluoropropiophenone** waste in a dedicated container, separate from other waste streams such as acids, bases, oxidizers, and heavy metals.[\[6\]](#)[\[8\]](#)[\[9\]](#)
Incompatible materials can react violently or release toxic gases.[\[8\]](#)
- Waste Collection and Containment:
 - Use a compatible container for waste collection, typically a high-density polyethylene (HDPE) plastic container or carboy.[\[10\]](#)[\[11\]](#) Ensure the container is in good condition, with no cracks or leaks, and has a secure, tightly fitting screw cap.[\[8\]](#)[\[12\]](#)
 - Keep the waste container closed at all times, except when actively adding waste.[\[7\]](#)[\[10\]](#)
[\[12\]](#) This prevents the release of vapors and protects against spills.
 - Do not fill the container beyond 90% capacity to allow for expansion.[\[8\]](#)[\[11\]](#)
- Labeling of Hazardous Waste:
 - Label the waste container clearly and accurately as soon as the first drop of waste is added.[\[7\]](#)
 - The label must include:
 - The words "Hazardous Waste".
 - The full chemical name: "Waste **2-Chloro-4'-fluoropropiophenone**". Avoid using abbreviations or chemical formulas.[\[7\]](#)
 - An accurate list of all components and their approximate percentages if it is a mixed waste stream.[\[6\]](#)[\[9\]](#)
 - The relevant hazard pictograms (e.g., harmful/irritant).[\[3\]](#)
 - The name of the principal investigator or laboratory contact.
 - The accumulation start date.
- Storage in a Satellite Accumulation Area (SAA):

- Store the labeled waste container in a designated Satellite Accumulation Area (SAA), which must be at or near the point of generation.[\[8\]](#)[\[10\]](#)
- The SAA should be a secondary containment unit, such as a tray or tub, to contain any potential leaks or spills.[\[5\]](#)[\[12\]](#)
- Ensure the SAA is inspected weekly for any signs of leakage.[\[8\]](#)
- Request for Waste Pickup:
 - Do not dispose of **2-Chloro-4'-fluoropropiophenone** by pouring it down the sink or allowing it to evaporate.[\[12\]](#)[\[13\]](#)
 - Once the container is full or has reached the institutional time limit for accumulation (often between 90 days and one year), arrange for its disposal through your institution's Environmental Health & Safety (EH&S) department or a licensed hazardous waste contractor.[\[5\]](#)[\[10\]](#)[\[12\]](#)
 - Follow your institution's specific procedures for requesting a waste pickup.

Spill Management

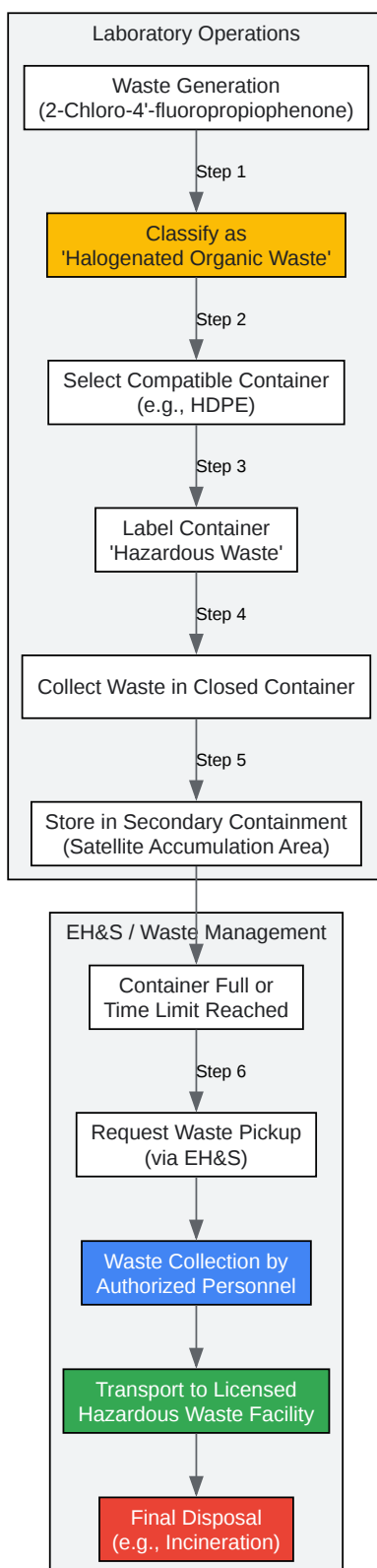
In the event of a spill, immediately evacuate the area if the spill is large or you are unsure how to proceed. For small, manageable spills:

- Wear appropriate PPE, including respiratory protection if necessary.[\[13\]](#)
- Contain the spill using an inert absorbent material (e.g., vermiculite, sand).
- Sweep up the absorbed material and place it in a designated hazardous waste container.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- All materials used for cleanup must be disposed of as hazardous waste.[\[5\]](#)[\[12\]](#)

Data Presentation: Chemical and Hazard Summary

Property	Information	Citation
Chemical Name	2-Chloro-4'-fluoropropiophenone	[1] [3] [4]
Appearance	Light brown powder/solid	[1] [4]
Classification	Halogenated Organic Compound	[6]
Hazard Statements	Harmful if swallowed. Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.	[3]
Disposal Route	Approved hazardous waste disposal plant.	[1] [2] [4]
Incompatible Materials	Strong oxidizing agents, Strong bases.	[1] [4]

Mandatory Visualization: Disposal Workflow



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Caption: Logical workflow for the safe disposal of **2-Chloro-4'-fluoropropiophenone**.

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